

Optical rotation values for verifying D-erythro configuration

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Compound of Interest

Compound Name: *Ethyl-D-erythro-sphingosinate Hydrochloride*
CAS No.: 355803-79-1
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Title: Beyond the Polarimeter: A Definitive Guide to Verifying D-Erythro Configuration
Subtitle: Strategic Protocols for Sphingoid Bases and Chiral Intermediates in Drug Discovery

Executive Summary

In lipid-based drug development, particularly with sphingosine-1-phosphate (S1P) receptor modulators and ceramide analogs, the D-erythro (2S, 3R) configuration is non-negotiable. It is the sole biologically active stereoisomer for most mammalian sphingolipids.

While specific optical rotation (

) is the standard "quick check" for identity, it is notoriously unreliable for long-chain amino alcohols due to solvent-dependent aggregation and low specific rotation values. This guide provides a multi-tiered verification system, moving from polarimetry to definitive NMR and derivatization techniques, ensuring your scaffold is chemically and biologically valid.

The Stereochemical Challenge

The term "D-erythro" defines two distinct properties:

- Absolute Configuration (D): Relates to the chirality of the C2 amine (2S) and C3 hydroxyl (3R) relative to D-glyceraldehyde.
- Relative Configuration (Erythro): Describes the relationship between the C2 and C3 substituents. In a Fischer projection, they reside on the same side; in the lowest-energy zigzag conformation, they are anti-periplanar.

The Risk: A sample can be chemically pure (by LC-MS) but stereochemically scrambled (containing L-threo or L-erythro contaminants). Relying solely on a single optical rotation reading in a non-ideal solvent is a primary cause of batch failure in late-stage synthesis.

Optical Rotation: The First Line of Defense

Polarimetry is valid only when strictly controlled. Below are the reference values for the most critical D-erythro scaffold (Sphingosine) and its synthetic precursor (Garner's Aldehyde).

Table 1: Reference Optical Rotation Values

Compound	Configuration	Solvent	Conc.[1] [2] ()	Temp	Value	Notes
D-erythro-Sphingosine	2S, 3R		1.0	20°C	-1.5° to -2.8°	Warning: Value is very low; high error margin.
D-erythro-Sphingosine	2S, 3R	Pyridine	1.0	20°C	-12° to -14°	Pyridine breaks H-bond aggregates, giving stronger signals.
(S)-Garner's Aldehyde	S (Precursor)		1.3	20°C	-91.7°	Critical checkpoint before chain elongation.
(R)-Garner's Aldehyde	R (Wrong isomer)		1.0	20°C	+103°	Distinctly positive; easy to distinguish.

“

Critical Insight: Never measure free sphingoid bases in methanol for stereochemical release testing. The rotation is often near zero due to amphiphilic micelle formation. Use Chloroform or Pyridine.

Advanced Verification: When OR is Insufficient

If your

is within 10% of the literature value, you have probable cause. To achieve definitive proof (E-E-A-T standard), you must employ NMR analysis of specific derivatives.

Method A: J-Coupling Analysis (Relative Configuration)

To distinguish erythro from threo, you must lock the conformation. Free rotation in the open chain averages the coupling constants (

), making them indistinguishable.

- Protocol: Convert the amino alcohol to a cyclic oxazolidinone derivative (using phosgene or CDI).
- The Marker: Measure the vicinal coupling constant between H4 and H5 (ring protons corresponding to C2/C3).

Isomer	Ring Conformation	Coupling Constant ()
Erythro (cis-disubstituted ring)	Substituents on same side	7.0 – 9.0 Hz
Threo (trans-disubstituted ring)	Substituents on opposite sides	< 6.0 Hz (often ~2-4 Hz)

Method B: Mosher's Method (Absolute Configuration)

To distinguish D-erythro (2S, 3R) from L-erythro (2R, 3S), use chiral derivatizing agents.

- React sample with (R)- and (S)-MTPA-Cl (Mosher's acid chloride).

- Analyze

or

NMR.

- Calculate

. The pattern of positive/negative shifts determines the absolute configuration of the stereocenter.

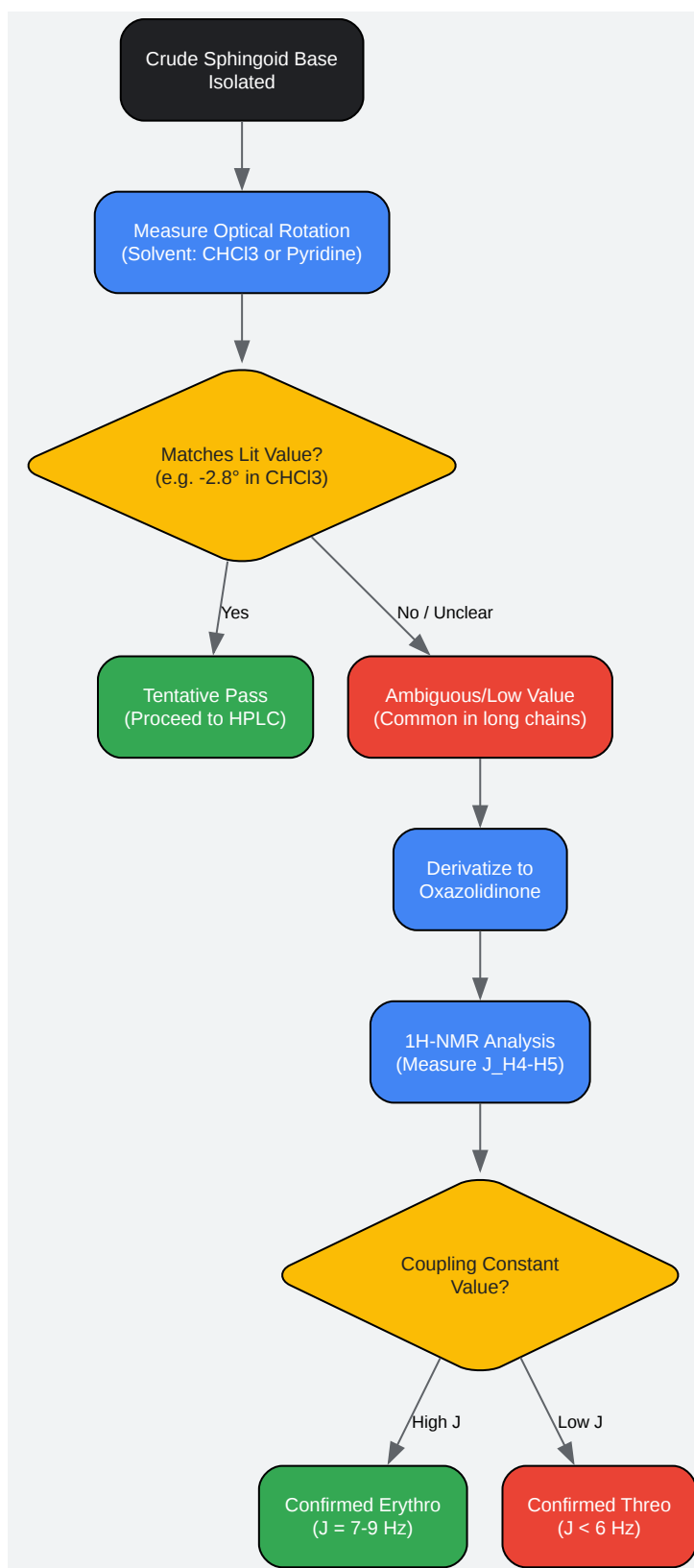
Comparative Analysis of Methods

Table 2: Method Selection Matrix

Feature	Polarimetry (OR)	Chiral HPLC	NMR (J-Coupling)
Speed	High (< 10 mins)	Medium (30-60 mins)	Low (Synthesis + Acq)
Differentiation	Good for Enantiomers (D vs L)	Excellent for all 4 isomers	Excellent for Diastereomers (Erythro vs Threo)
Sample Destructive?	No	No	Yes (if derivatized)
Primary Risk	Solvent effects; Low magnitude	Requires expensive columns	Requires interpretation expertise
Best Use Case	Routine Batch Release	Impurity Profiling (ee/de)	Structure Elucidation

Visualizing the Logic

The following diagram illustrates the decision workflow for a scientist isolating a putative D-erythro sphingolipid.



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Caption: Figure 1. Decision tree for verifying sphingoid stereochemistry, prioritizing non-destructive OR followed by definitive NMR.

Detailed Experimental Protocol

Protocol A: Precision Optical Rotation Measurement

Use this for final product release.

- Preparation: Dry the sample under high vacuum (0.1 mbar) for 4 hours to remove trace water (water drastically alters H-bonding networks).
- Solvent: Use HPLC-grade Chloroform () stabilized with amylene, NOT ethanol (ethanol can affect rotation). Alternatively, use Pyridine for higher specific rotation values.
- Concentration: Prepare a standard solution (10 mg in 1.0 mL). Do not use lower concentrations; the signal-to-noise ratio will be insufficient for sphingolipids.
- Measurement:
 - Zero the polarimeter with the pure solvent blank.
 - Fill the 1 dm (100 mm) cell, ensuring no bubbles are in the light path.
 - Measure at 20°C using the Sodium D-line (589 nm).
 - Self-Validation: Measure the sample, empty the cell, refill, and measure again. The deviation should be $< 0.002^\circ$.

Protocol B: Oxazolidinone Derivatization for NMR

Use this if OR is ambiguous.

- Dissolve sphingoid base (1 eq) in dry

- Add Triethylamine (3 eq) and Carbonyl Diimidazole (CDI, 1.2 eq).
- Stir at room temperature for 2 hours.
- Quench with water, extract with DCM, and dry over

.

- Run

NMR in

.

- Analysis: Locate the ring protons (usually 4.0–4.5 ppm). Calculate values.

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